

Antibacterial agent 157 precipitation issues solutions

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Compound Focus: Antibacterial agent 157

Cat. No.: S12861167

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Physicochemical Properties & Solubility Data

The table below summarizes the available key data for **Antibacterial agent 157** (CAS No. 2573134-85-5), which is crucial for troubleshooting solubility problems [1].

Property	Description
Molecular Formula	C ₂₆ H ₂₃ BrF ₄ N ₂ O ₃
Molecular Weight	567.37 g/mol
CAS Number	2573134-85-5
Appearance	Solid at room temperature
Common Solvents	May dissolve in DMSO; other options include H ₂ O, Ethanol, or DMF.

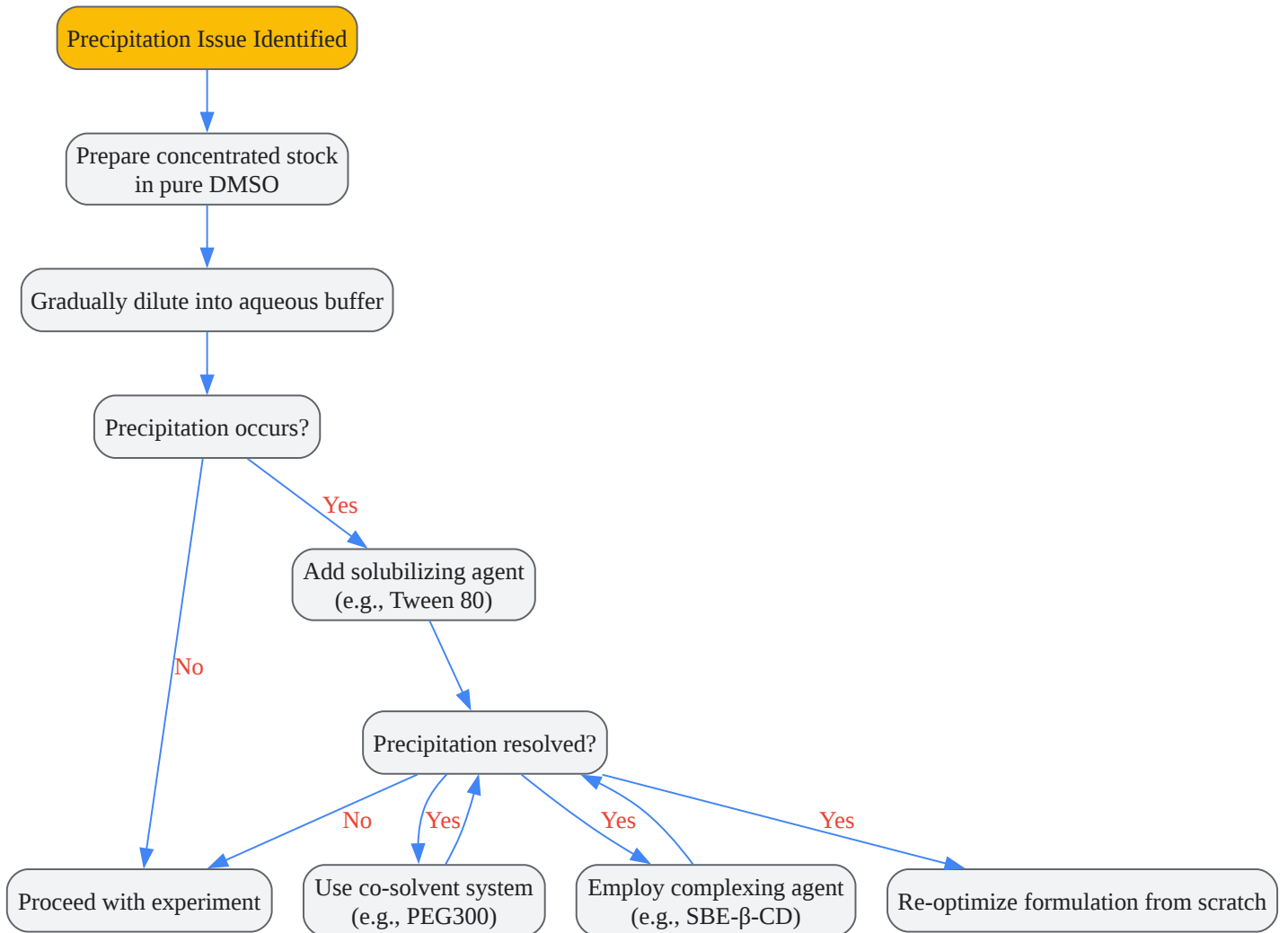
Suggested Solubilization Strategies

Based on the manufacturer's information, here are potential formulation strategies to prevent or resolve precipitation [1].

- **Stock Solution Preparation:** Dissolve the product in a **minute amount** of a high-quality solvent like **DMSO** to create a concentrated stock solution before diluting it into your final experimental system.
- **Injectable Formulations:** For *in vivo* studies, several solvent systems can be explored. Testing these with a small amount of the product is recommended to avoid sample loss.
 - **Formulation 1:** DMSO : Tween 80 : Saline = 10 : 5 : 85
 - **Formulation 2:** DMSO : PEG300 : Tween 80 : Saline = 10 : 40 : 5 : 45
 - **Formulation 4:** DMSO : 20% SBE- β -CD in saline = 10 : 90
- **Oral Formulations:** For animal studies, you can suspend the compound in 0.5% CMC Na (carboxymethylcellulose sodium) or dissolve it in PEG400.

Experimental Troubleshooting Workflow

The following diagram outlines a logical approach to systematically troubleshoot precipitation issues with your compound.



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Key Considerations for Your Experiments

- **Start Small:** The manufacturer strongly advises testing all formulations with a **minute amount of the product** first to avoid unnecessary loss of the valuable compound [1].
- **Fresh is Best:** For *in vivo* work, always use **freshly prepared formulations** right before administration to ensure stability and consistency of your results [1].
- **Consult Literature:** The primary research article referenced by the vendor is a critical resource. Reviewing it may provide specific context or handling notes from the chemists who synthesized the compound [1].

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References

1. ... Antibacterial agent 157 [peptidedb.com]

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